

WCA-814: A Technical Guide for Researchers

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Compound of Interest

Compound Name: WCA-814
Cat. No.: B12382680

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CAS Number: 2951858-45-8[1]

IUPAC Name: N-((1r,4r)-4-(3-chloro-4-cyanophenoxy)cyclohexyl)-6-(4-((4-(4-(3-(2,4-dihydroxy-5-isopropylphenyl)-5-oxo-1,5-dihydro-4H-1,2,4-triazol-4-yl)benzyl)piperazin-1-yl)methyl)piperidin-1-yl)pyridazine-3-carboxamide

Abstract

WCA-814 is a novel small-molecule conjugate that functions as an androgen receptor (AR) antagonist and a heat shock protein 90 (Hsp90) inhibitor.[1][2][3] This dual mechanism of action allows for a targeted approach in the therapy of castration-resistant prostate cancer (CRPC). By combining an AR antagonist with an Hsp90 inhibitor, **WCA-814** not only blocks AR signaling but also promotes the degradation of the AR protein, including splice variants like AR-V7, which are often implicated in drug resistance.[1] This guide provides a comprehensive overview of the technical details of **WCA-814**, including its mechanism of action, synthesis, and key experimental data.

Mechanism of Action

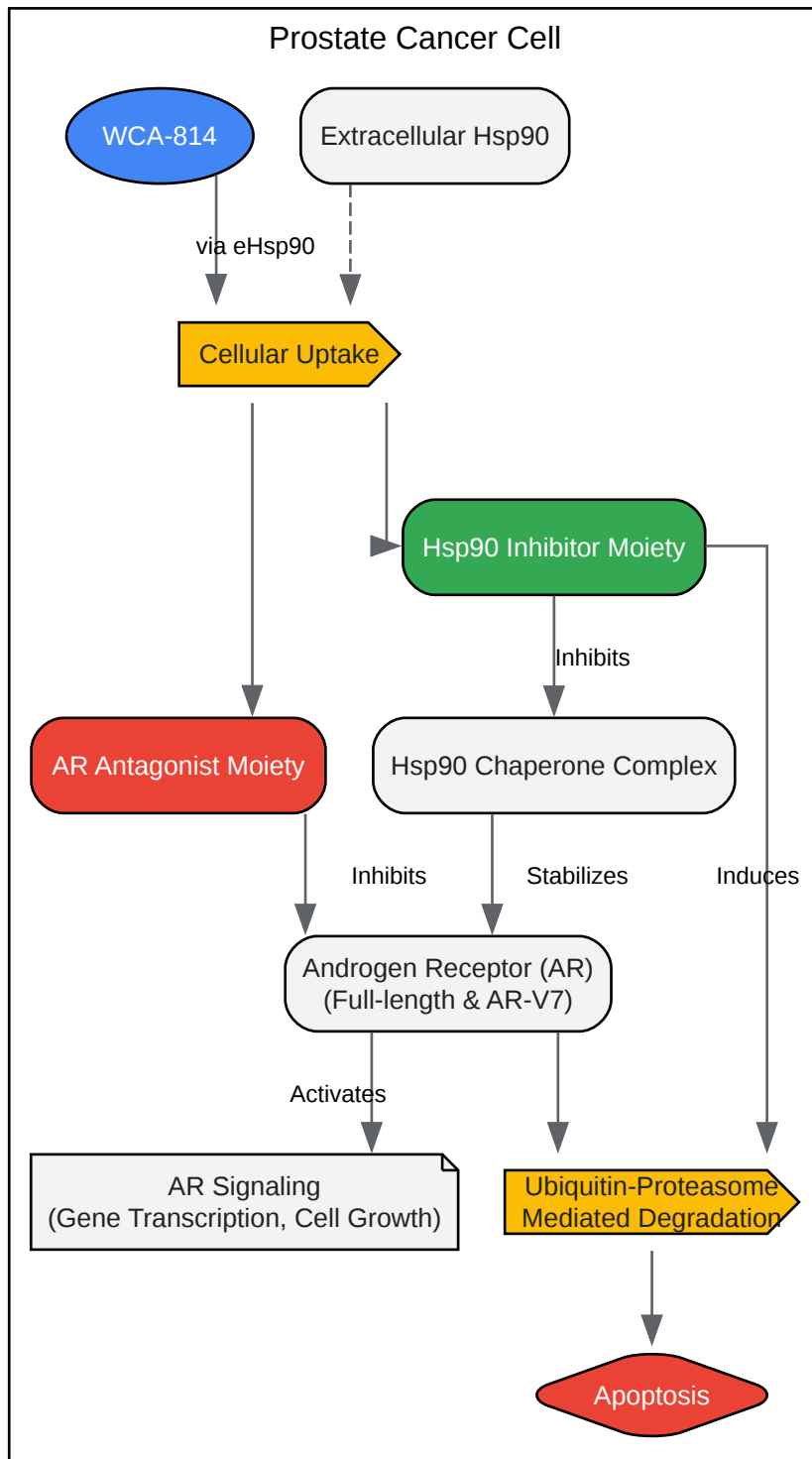
WCA-814 is designed to selectively target prostate cancer cells through a unique dual-action mechanism. The high accumulation of Hsp90 on the surface of CRPC cells facilitates the uptake of the conjugate, leading to an enrichment of the drug within the tumor cells.[2][3][4]

Once inside the cell, **WCA-814** exerts its effects through two distinct but synergistic pathways:

- **Androgen Receptor Antagonism:** The AR antagonist component of **WCA-814** directly binds to the androgen receptor, inhibiting its function and preventing the transcription of AR-dependent genes that drive prostate cancer cell growth.^{[2][3]}
- **Hsp90 Inhibition and AR Degradation:** The Hsp90 inhibitor moiety of **WCA-814** binds to Hsp90, a chaperone protein crucial for the stability and function of the androgen receptor. Inhibition of Hsp90 leads to the destabilization and subsequent degradation of the AR protein.^{[2][3]} This degradation is mediated by the ubiquitin-proteasome system.^{[5][6]} This action is effective against both full-length AR and the constitutively active splice variant AR-V7, a key driver of resistance to conventional anti-androgen therapies.^[1]

The following diagram illustrates the proposed signaling pathway of **WCA-814**:

WCA-814 Mechanism of Action



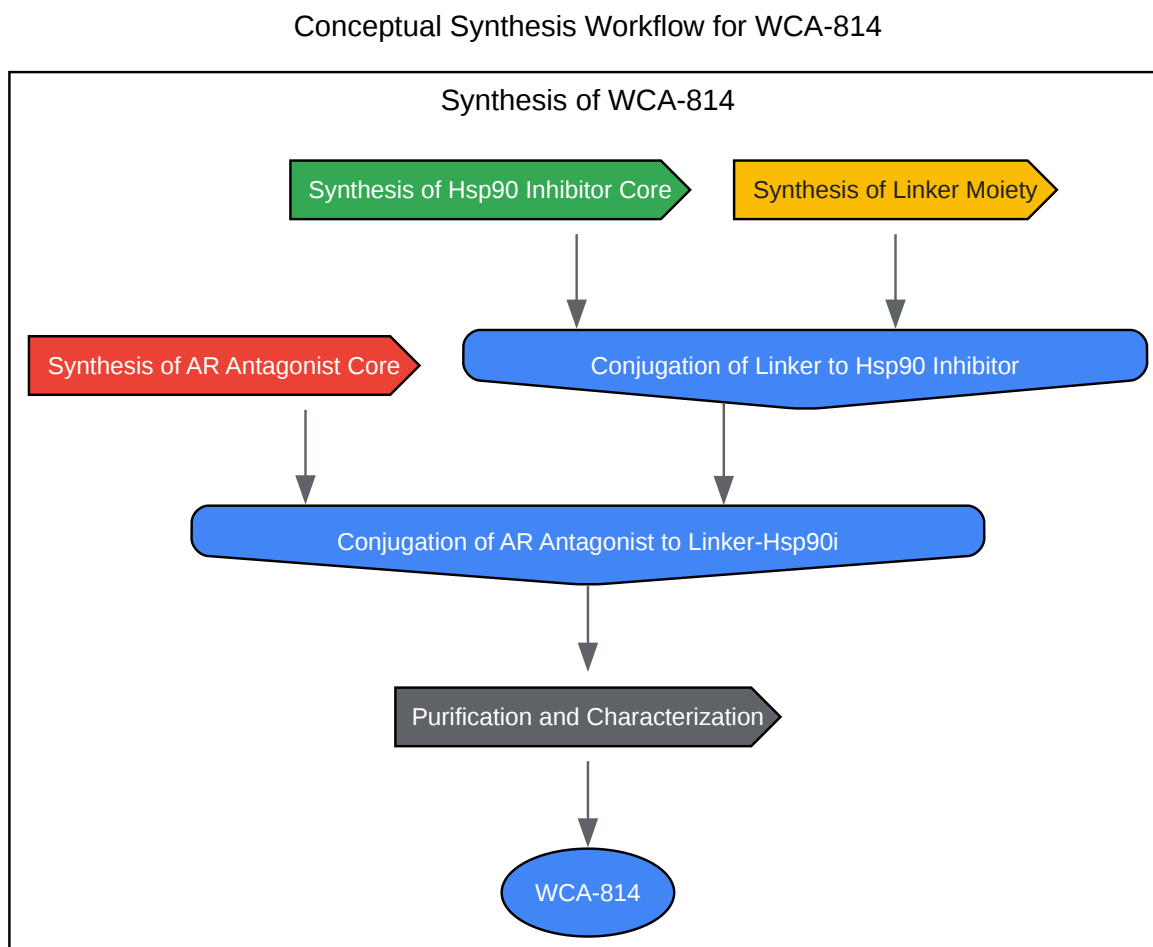
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Caption: **WCA-814** enters prostate cancer cells via extracellular Hsp90 and exerts a dual effect: AR antagonism and Hsp90 inhibition leading to AR degradation and apoptosis.

Synthesis

The synthesis of **WCA-814** involves a multi-step process where the androgen receptor antagonist and the Hsp90 inhibitor are synthesized separately and then conjugated via a linker. A detailed, step-by-step synthesis protocol would be proprietary to the developing entity. However, based on the structure, a plausible synthetic workflow can be conceptualized.

The following diagram outlines a logical workflow for the synthesis of **WCA-814**:



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Caption: A conceptual workflow for the synthesis of **WCA-814**, involving the separate synthesis of the core moieties followed by sequential conjugation and purification.

Experimental Data

In Vitro Cytotoxicity

WCA-814 has demonstrated potent cytotoxic effects in various prostate cancer cell lines. The half-maximal inhibitory concentration (IC50) values highlight its efficacy, particularly in cell lines resistant to current therapies.

Cell Line	Description	IC50 (nM)	Reference
LNCaP	Androgen-sensitive human prostate adenocarcinoma	171.2	[1]
22Rv1	Human prostate carcinoma, expresses AR and AR-V7	26.5	[1]

In Vivo Efficacy

Studies in animal models have shown the potential of **WCA-814** to inhibit tumor growth. The improved tumor-targeting ability of the conjugate contributes to its enhanced potency in vivo compared to treatment with an AR antagonist alone.[2][3]

Experimental Protocols

Western Blot Analysis for AR Degradation

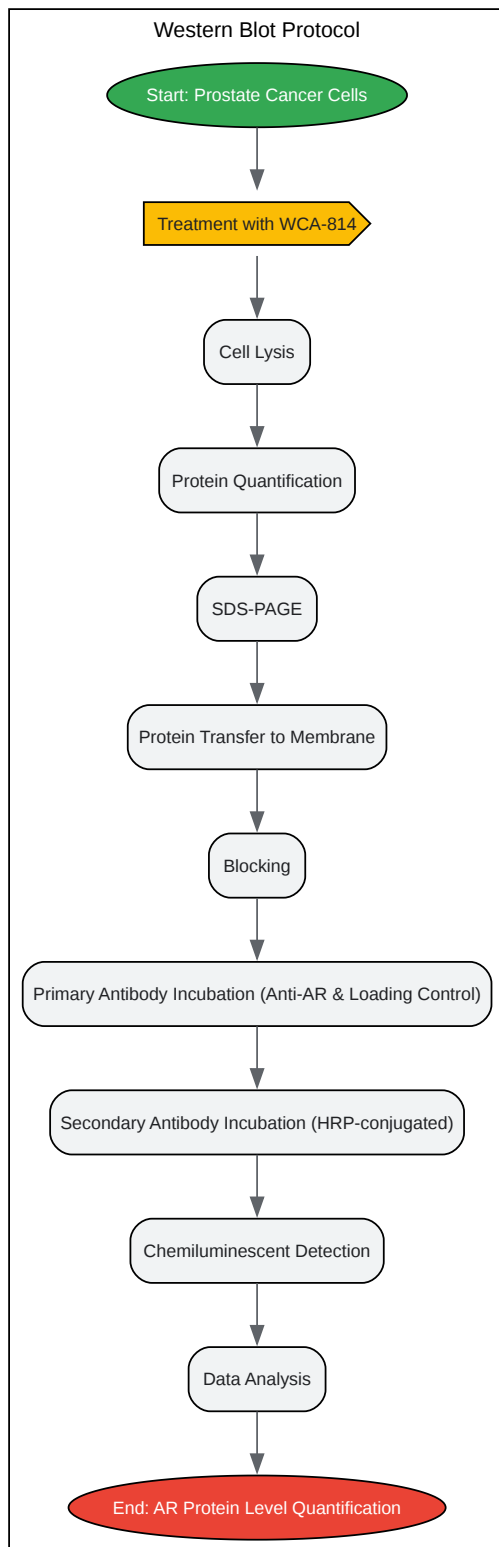
This protocol is a standard method to assess the effect of **WCA-814** on androgen receptor protein levels.

- **Cell Culture and Treatment:** Plate prostate cancer cells (e.g., LNCaP, 22Rv1) in appropriate culture medium. Once the cells reach a desired confluency, treat them with varying concentrations of **WCA-814** or a vehicle control (e.g., DMSO) for a specified duration (e.g., 24 hours).

- Cell Lysis: After treatment, wash the cells with ice-cold phosphate-buffered saline (PBS) and lyse them in a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the cell lysates using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Western Blotting:
 - Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.
 - Separate the protein samples by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
 - Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.
 - Block the membrane with a blocking buffer (e.g., 5% non-fat milk or bovine serum albumin in Tris-buffered saline with Tween 20) to prevent non-specific antibody binding.
 - Incubate the membrane with a primary antibody specific for the androgen receptor. A loading control antibody (e.g., anti- β -actin or anti-GAPDH) should also be used to ensure equal protein loading.
 - Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - Detect the protein bands using an enhanced chemiluminescence (ECL) detection system.
- Data Analysis: Quantify the band intensities using densitometry software and normalize the AR protein levels to the loading control.

The following diagram illustrates the experimental workflow for Western blot analysis:

Experimental Workflow for Western Blot Analysis



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Caption: A step-by-step workflow for determining the effect of **WCA-814** on androgen receptor protein levels using Western blotting.

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